

bio-based polymers from 2-(Vinylloxy)ethanol

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Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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Basic Information on 2-(Vinylloxy)ethanol

2-(Vinylloxy)ethanol, also known as ethylene glycol monovinyl ether, is a vinyl ether compound. The table below summarizes its key properties [1] [2].

Property	Value / Description
CAS Number	764-48-7 [1]
Molecular Formula	C ₄ H ₈ O ₂ [1]
Molecular Weight	88.11 g/mol [1]
Boiling Point	143 °C (lit.) [1] [2]
Density	0.982 g/mL at 25 °C (lit.) [1] [2]
Flash Point	120 °F (approx. 49 °C) [1] [2]
Appearance	Colorless to almost colorless clear liquid [1]
Key Feature	Contains a polymerizable vinyl group and a hydroxyl group [2]

Reported Applications and Synthesis

While not classified as bio-based, **2-(Vinylloxy)ethanol** has utility as a synthetic monomer:

- **Industrial Use:** It is used in the synthesis of polycarboxylic acid superplasticizers, adhesives, lubricants, and surface protection materials. Its polymers are valued for their adhesion, miscibility, and solubility [2].
- **Synthesis Pathway:** The industrial production of vinyl ethers like **2-(Vinylloxy)ethanol** typically involves the reaction of acetylene with an alcohol (in this case, ethylene glycol) under high pressure and in the presence of a catalyst, such as an alkali metal hydroxide [3]. This is a petroleum-based chemical process.

Understanding Bio-based Polymers

Since **2-(Vinylloxy)ethanol** is a synthetic chemical, here is context on what constitutes a bio-based polymer.

The table below classifies the main categories with examples [4] [5].

Category	Description	Example Polymers
Polymers from Biomass	Directly extracted or derived from natural sources.	Starch, Cellulose, Chitosan [5]
Polymers from Microorganisms	Produced directly by bacteria or other microbes.	Polyhydroxyalkanoates (PHA), Polyhydroxybutyrate (PHB) [4] [5]
Synthetic Polymers from Bio-monomers	Conventional polymer synthesis using monomers derived from renewable resources.	Poly(lactic acid) (PLA), Bio-poly(ethylene) (Bio-PE), Bio-poly(ethylene terephthalate) (Bio-PET) [4] [5]

A polymer is considered "bio-based" based on the renewable origin of its raw materials, not necessarily its biodegradability. Some, like Bio-PE, are non-biodegradable despite being made from plant sources [4].

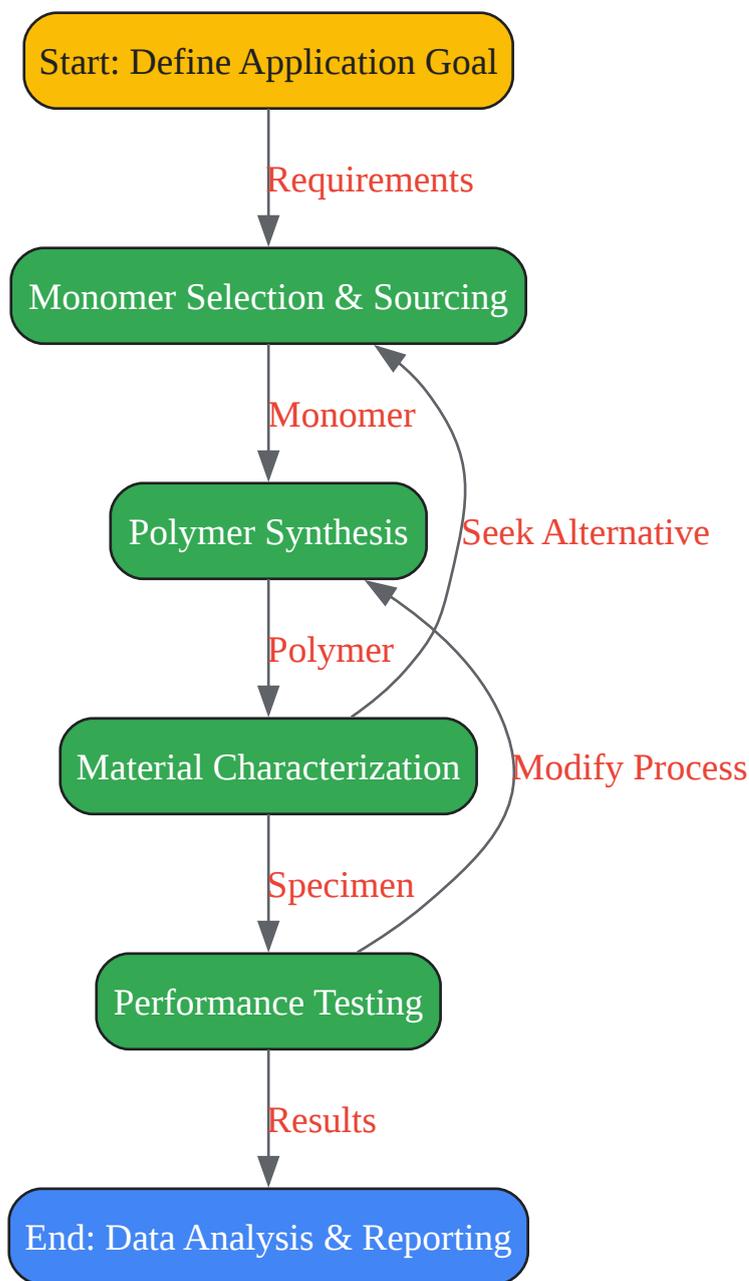
Research Alternatives and Pathways

Your interest in functional monomers for polymer science is valid, even if **2-(Vinylloxy)ethanol** isn't bio-based. Here are potential research directions:

- **Explore Bio-based Alternatives:** Investigate hydroxyl-functionalized monomers derived from biomass, such as certain fatty acids or sugar-based molecules, which could impart similar properties to polymers.
- **Novel Bio-based Routes:** Research could potentially explore fermentative pathways to produce a molecule like **2-(Vinylloxy)ethanol** from sugar feedstocks, which would then classify it as a bio-based monomer. However, no such commercial or widely reported process currently exists.

Experimental Workflow for Bio-based Polymer Development

For researchers developing applications with new bio-based materials, the following workflow outlines a general systematic approach. You can adapt this high-level protocol to specific projects.



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Conclusion and Research Outlook

In summary, **2-(Vinylloxy)ethanol** is **not currently recognized as a feedstock for bio-based polymers**. It is a synthetically produced vinyl ether with specific industrial applications. The field of bio-based polymers is diverse, relying primarily on biomass extraction, microbial production, or the conversion of bio-derived platform chemicals.

Future research could explore the feasibility of producing a structurally similar compound through biological or catalytic conversion of renewable resources, which would be a significant innovation in green polymer chemistry.

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